

Toxicological Profile of Dimethyl Vinyl Phosphate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

Cat. No.: *B080605*

[Get Quote](#)

Disclaimer: Specific toxicological data for **dimethyl vinyl phosphate** is limited in publicly available literature. Therefore, this guide leverages data from the closely related and well-studied organophosphate insecticide, dichlorvos (2,2-dichlorovinyl dimethyl phosphate), to provide a comprehensive toxicological profile. This approach, known as read-across, is a common practice in toxicology for risk assessment of data-poor chemicals. However, it is important to note that the toxicological properties of **dimethyl vinyl phosphate** may differ from those of dichlorvos.

Introduction

Dimethyl vinyl phosphate is an organophosphate compound. Organophosphates are a class of chemicals widely used as pesticides and are known for their neurotoxic effects. This technical guide provides a detailed overview of the toxicological profile of **dimethyl vinyl phosphate**, intended for researchers, scientists, and drug development professionals. Due to the limited availability of data for **dimethyl vinyl phosphate**, this profile heavily relies on information from its close structural analog, dichlorvos.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	Dimethyl vinyl phosphate	-
Synonyms	Phosphoric acid, dimethyl vinyl ester	-
Molecular Formula	C4H9O4P	-
Molecular Weight	152.09 g/mol	-
Appearance	Colorless liquid (presumed)	-
Boiling Point	Decomposes before boiling	[1]
Melting Point	-60 °C (for Dichlorvos)	[1]
Vapor Pressure	Data not available	-
Water Solubility	Soluble (presumed based on related compounds)	
Log P (Octanol/Water Partition Coefficient)	Data not available	-

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

The toxicokinetics of **dimethyl vinyl phosphate** are expected to be similar to other vinyl phosphate insecticides.[2]

Absorption: Organophosphates are readily absorbed through all major routes of exposure: dermal, inhalation, and oral.[3]

Distribution: Following absorption, organophosphates are distributed throughout the body, with the highest concentrations often found in the liver and kidneys.

Metabolism: The metabolism of vinyl phosphate insecticides is a critical detoxification pathway. [2] The primary metabolic routes for vinyl phosphates in mammals include:[4]

- **Hydrolysis:** The ester linkages are hydrolyzed by A-esterases (phosphatases), leading to the formation of dimethyl phosphate and the corresponding vinyl alcohol derivative. This is a major detoxification step.
- **Oxidative Dealkylation:** The methyl groups can be removed through oxidative processes, primarily mediated by cytochrome P450 enzymes in the liver.
- **Glutathione Conjugation:** Glutathione S-transferases can catalyze the conjugation of glutathione to the vinyl group, leading to its excretion.

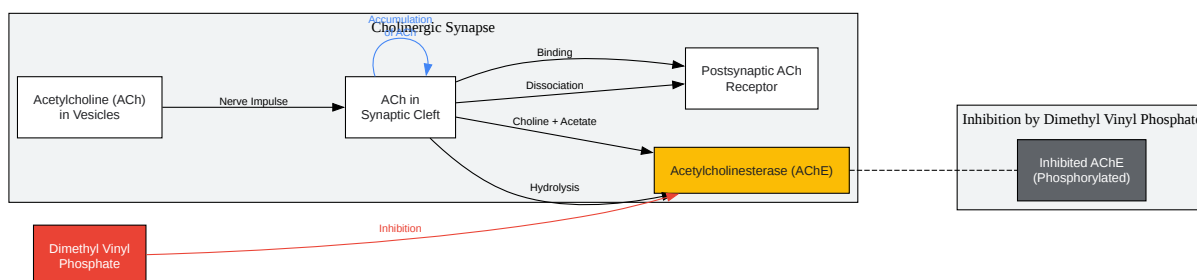
The degradation of dichlorvos, a related compound, primarily proceeds through hydrolysis, breaking it down into dimethyl phosphate and dichloroacetaldehyde.[5] Microbial degradation in the environment can also play a significant role in breaking down these compounds.[6][7]

Excretion: The metabolic products of vinyl phosphates are more water-soluble and are primarily excreted in the urine.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **dimethyl vinyl phosphate**, like other organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE).[3] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at cholinergic synapses.

Signaling Pathway of Acetylcholinesterase Inhibition



[Click to download full resolution via product page](#)

Caption: Inhibition of acetylcholinesterase by **dimethyl vinyl phosphate** leads to the accumulation of acetylcholine in the synaptic cleft.

Inhibition of AChE by **dimethyl vinyl phosphate** leads to an accumulation of acetylcholine in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors on the postsynaptic membrane. This overstimulation of the nervous system is responsible for the clinical signs of organophosphate poisoning.

Acute Toxicity

Specific acute toxicity data for **dimethyl vinyl phosphate** is not readily available. The following data for the close structural analog, dichlorvos, is provided as a surrogate.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	58.8 mg/kg	[1]
LD50	Rat	Dermal	113 mg/kg	[1]
LC50	Rat	Inhalation (4h)	1.66 ppm (vapor)	[1]
LC50	Rat	Inhalation (4h)	0.34 mg/L (mist)	[1]

Signs of Acute Toxicity: The acute toxic effects of organophosphates are a direct result of acetylcholinesterase inhibition and the subsequent cholinergic crisis. Symptoms can be categorized as muscarinic, nicotinic, and central nervous system (CNS) effects.

- Muscarinic Effects: Salivation, lacrimation, urination, defecation, gastrointestinal cramping, and emesis (SLUDGE), as well as bronchospasm and bronchorrhea.
- Nicotinic Effects: Muscle fasciculations, cramping, and weakness, which can progress to paralysis of skeletal and respiratory muscles.
- CNS Effects: Anxiety, restlessness, confusion, ataxia, tremors, seizures, and coma.

Subchronic and Chronic Toxicity

No specific subchronic or chronic toxicity data for **dimethyl vinyl phosphate** were found. Long-term exposure to organophosphates can lead to ongoing neurological and neurobehavioral effects. For dichlorvos, a No-Observed-Adverse-Effect Level (NOAEL) has been established based on cholinesterase inhibition.

Endpoint	Species	Route	Duration	Value	Endpoint Observed	Reference
NOAEL	Dog	Oral	-	0.05 mg/kg/day	Reductions in plasma, RBC, and brain cholinesterase activities	[6]
NOAEL	Rat	Inhalation	-	0.05 mg/m ³	Reduction in brain cholinesterase activity	[6]

Genotoxicity and Carcinogenicity

There is no specific information on the genotoxicity or carcinogenicity of **dimethyl vinyl phosphate**. For the analog dichlorvos, the International Agency for Research on Cancer (IARC) has classified it as Group 2B, possibly carcinogenic to humans.[1]

Experimental Protocols

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is widely used to determine AChE activity and screen for inhibitors.

Principle: Acetylcholinesterase hydrolyzes the substrate acetylthiocholine to produce thiocholine. Thiocholine reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored 5-thio-2-nitrobenzoate anion, which can be quantified by measuring the absorbance at 412 nm.

Materials:

- Acetylcholinesterase (AChE) enzyme solution
- Acetylthiocholine iodide (ATCI) substrate solution

- 5,5'-Dithiobis-(2-nitrobenzoic acid) (DTNB) solution
- Phosphate buffer (pH 8.0)
- Test compound (**Dimethyl vinyl phosphate**) dissolved in a suitable solvent
- 96-well microplate
- Microplate reader

Procedure:

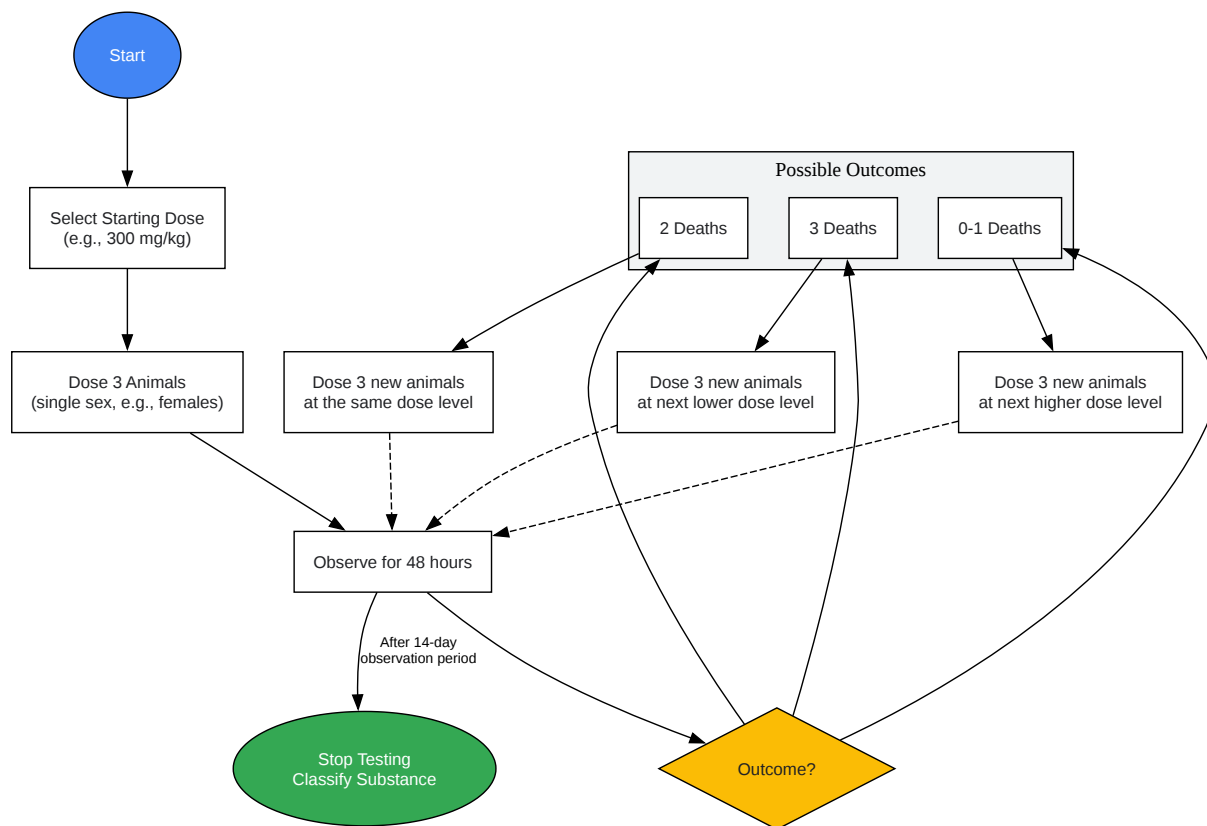
- Prepare serial dilutions of the test compound.
- In a 96-well plate, add the following to each well:
 - Phosphate buffer
 - Test compound solution (or solvent for control)
 - AChE enzyme solution
- Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a defined period (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Add the DTNB solution to each well.
- Initiate the reaction by adding the ATCl substrate solution to each well.
- Immediately measure the absorbance at 412 nm at regular intervals for a set period (e.g., every 30 seconds for 10 minutes) using a microplate reader.
- Calculate the rate of reaction for each well.
- Determine the percent inhibition of AChE activity by the test compound compared to the control.

In Vivo Acute Oral Toxicity Study (OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or evident toxicity) determines the dose for the next step. The method allows for the classification of the substance into a GHS category.

Experimental Workflow for In Vivo Acute Oral Toxicity (OECD 423)



[Click to download full resolution via product page](#)

Caption: A simplified workflow for an in vivo acute oral toxicity study following OECD Guideline 423.

Procedure:

- **Animal Selection:** Use healthy, young adult rodents of a single sex (usually females).
- **Dose Selection:** Select a starting dose from one of the four fixed levels: 5, 50, 300, or 2000 mg/kg body weight. The choice is based on any existing information about the substance's toxicity.
- **Dosing:** Administer the test substance by oral gavage to a group of three animals.
- **Observation:** Observe the animals closely for signs of toxicity and mortality for at least 14 days.
- **Stepwise Procedure:**
 - If 2 or 3 animals die, the test is stopped, and the substance is classified.
 - If 0 or 1 animal dies, the next step is to dose three more animals at a higher or lower dose level, depending on the outcome.
 - This process is repeated until a clear outcome is obtained.
- **Data Analysis:** The results are used to classify the substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Conclusion

The toxicological profile of **dimethyl vinyl phosphate** is presumed to be dominated by its activity as an acetylcholinesterase inhibitor, a characteristic feature of organophosphate compounds. While specific quantitative toxicity data for **dimethyl vinyl phosphate** is scarce, data from its close structural analog, dichlorvos, indicates a high acute toxicity via oral, dermal, and inhalation routes. The primary mechanism of action involves the disruption of cholinergic neurotransmission, leading to a range of neurotoxic effects. Metabolism is expected to proceed via hydrolysis and oxidative pathways, leading to detoxification and excretion. Further research is warranted to establish a definitive toxicological profile for **dimethyl vinyl phosphate** and to reduce the uncertainty associated with the read-across from dichlorvos.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 2. The metabolism and degradation of vinyl phosphate insecticides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. Metabolism of insecticides final by rushikesh kale | PPTX [slideshare.net]
- 5. Dimethyl phosphate | C₂H₇O₄P | CID 13134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Toxicological Profile of Dimethyl Vinyl Phosphate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080605#toxicological-profile-of-dimethyl-vinyl-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com